

A Comprehensive Technical Guide to the Safe Handling and Application of 4-Ethynylphenol

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Compound of Interest

Compound Name: 4-Ethynylphenol

Cat. No.: B7805692

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Foreword: The Synthetic Power and Prudent Handling of a Versatile Building Block

4-Ethynylphenol stands as a cornerstone molecule in modern organic synthesis, prized for its dual functionality that marries the reactivity of a terminal alkyne with the versatile chemical handles of a phenol. This unique combination makes it an invaluable synthon in the development of novel pharmaceuticals, advanced polymers, and intricate molecular probes. However, the very features that make it synthetically attractive also necessitate a rigorous and informed approach to its handling. This guide is crafted to provide a deep, technically-grounded understanding of the safety protocols and handling precautions essential for the safe and effective use of **4-Ethynylphenol** in a research and development setting. By elucidating the causality behind safety measures, this document aims to empower scientists to work confidently and securely with this potent chemical entity.

Section 1: Physicochemical Profile and Hazard Identification

A foundational understanding of the intrinsic properties of **4-Ethynylphenol** is the first step in a robust safety assessment. Its physical and chemical characteristics directly inform its potential hazards and dictate the necessary handling precautions.

Table 1: Physicochemical Properties of **4-Ethynylphenol**

Property	Value	Data Source(s)
Molecular Formula	C ₈ H ₆ O	[1] [2]
Molecular Weight	118.13 g/mol	[1] [2]
Appearance	Clear yellow liquid to light brown or brown crystalline powder	[2]
Boiling Point	216.2 °C at 760 mmHg	[1] [2] [3]
Flash Point	97 - 100 °C	[1] [3] [4]
Density	1.12 g/cm ³	[1] [2] [3]

GHS Hazard Identification:

4-Ethynylphenol is classified under the Globally Harmonized System (GHS) with the following primary hazards. It is imperative that all personnel handling this compound are intimately familiar with these classifications and the associated risks.

- Signal Word:Warning[\[5\]](#)
- Hazard Statements:
 - H302: Harmful if swallowed.[\[6\]](#)[\[7\]](#)
 - H312: Harmful in contact with skin.[\[5\]](#)
 - H315: Causes skin irritation.[\[6\]](#)[\[8\]](#)
 - H319: Causes serious eye irritation.[\[6\]](#)[\[8\]](#)
 - H332: Harmful if inhaled.[\[5\]](#)
 - H335: May cause respiratory irritation.[\[6\]](#)

- **Precautionary Statements:** A comprehensive list of precautionary statements, including P261 (Avoid breathing dust/fume/gas/mist/vapours/spray) and P280 (Wear protective gloves/protective clothing/eye protection/face protection), can be found on the manufacturer's Safety Data Sheet (SDS).[\[5\]](#)[\[6\]](#)

Section 2: Reactivity, Stability, and Incompatibility

The chemical reactivity of **4-Ethynylphenol** is centered around its two functional groups. The terminal alkyne is susceptible to deprotonation and can form potentially explosive metal acetylides, particularly with heavy metals. The phenolic hydroxyl group imparts acidic properties and can react exothermically with bases.

- **Chemical Stability:** Stable under recommended storage conditions.[\[6\]](#)
- **Conditions to Avoid:** Exposure to light and heat should be minimized.[\[9\]](#) The enrichment of fine dust can lead to the danger of dust explosion.[\[8\]](#)
- **Incompatible Materials:**
 - **Strong Oxidizing Agents:** Can lead to vigorous, exothermic reactions.[\[6\]](#)[\[8\]](#)[\[9\]](#)
 - **Acid Chlorides and Anhydrides:** Can react with the phenolic hydroxyl group.[\[9\]](#)
- **Hazardous Decomposition Products:** Under combustion, **4-Ethynylphenol** can decompose to form carbon monoxide and carbon dioxide.[\[4\]](#)[\[8\]](#)[\[9\]](#)

Section 3: Core Safety Directives and Handling Protocols

A multi-layered approach to safety, encompassing engineering controls, administrative procedures, and personal protective equipment, is mandatory when working with **4-Ethynylphenol**.



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Figure 1: A logical workflow for the safe handling of **4-Ethynylphenol**.

Personal Protective Equipment (PPE) - The Last Line of Defense:

The selection of appropriate PPE must be based on a thorough risk assessment of the specific experimental procedure.

Table 2: Recommended Personal Protective Equipment

Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and/or a full-face shield.	Protects against splashes and airborne particles, mitigating the risk of serious eye irritation. [4]
Skin Protection	Nitrile gloves and a flame-retardant lab coat.	Prevents skin contact, which can cause irritation and harmful effects.[4][10]
Respiratory Protection	Work should be conducted in a chemical fume hood. If ventilation is inadequate, a NIOSH/MSHA approved respirator with an appropriate filter for organic vapors and particulates is required.	Minimizes the risk of inhaling harmful dust or vapors, which can cause respiratory tract irritation.[4][10]

Section 4: Storage, Spills, and Waste Disposal

Storage: Store **4-Ethynylphenol** in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials.[10] For long-term stability, storage in a freezer under an inert atmosphere at temperatures below -20°C is recommended.[5]

Spill Management: In the event of a spill, evacuate non-essential personnel. Wearing the appropriate PPE, cover the spill with an inert absorbent material (e.g., sand, vermiculite) and sweep it into a suitable, sealed container for disposal.[6] Ensure adequate ventilation of the affected area.[6]

Waste Disposal: All waste containing **4-Ethynylphenol** must be treated as hazardous. Dispose of contents and containers in accordance with local, state, and federal regulations, typically via a licensed hazardous waste disposal company.[6][10]

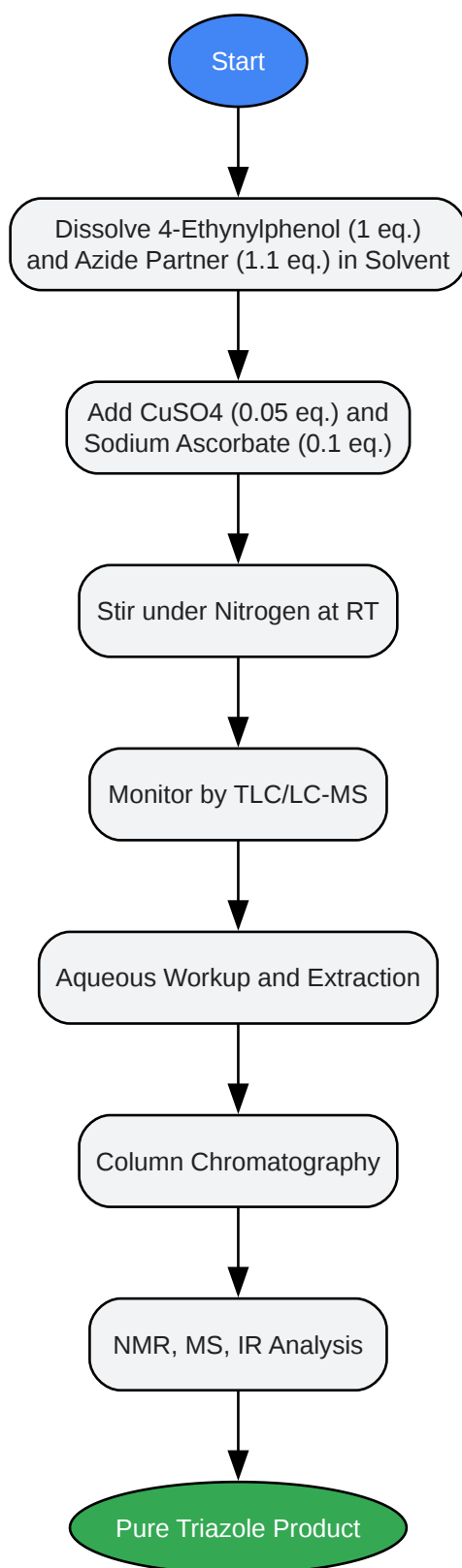
Section 5: Emergency and First-Aid Procedures

Immediate and correct first-aid response is critical in the event of accidental exposure.

- **If Inhaled:** Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention.[9][10]
- **In Case of Skin Contact:** Immediately flush the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek medical attention.[9][10]
- **In Case of Eye Contact:** Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[9][10]
- **If Swallowed:** Do NOT induce vomiting. Rinse the mouth with water and give 2-4 cupfuls of water or milk to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[9][10]

Section 6: Illustrative Application in a Synthetic Workflow

The utility of **4-Ethynylphenol** is exemplified in its use in "click chemistry," specifically the copper-catalyzed azide-alkyne cycloaddition (CuAAC). The following diagram illustrates a generalized workflow for such a reaction.



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Figure 2: A generalized experimental workflow for a CuAAC reaction.

This protocol serves as a template; specific conditions should be optimized for each unique substrate pairing. The safety precautions outlined in this guide must be adhered to throughout every step of this and any other procedure involving **4-Ethynylphenol**.

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